

# Benchmarking the mechanical properties of silicones from different precursors

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Dichlorodimethylsilane*

Cat. No.: *B041323*

[Get Quote](#)

## Benchmarking Mechanical Properties of Silicones: A Guide for Researchers

For researchers, scientists, and drug development professionals, selecting the right silicone elastomer is critical for application success. The mechanical properties of these polymers are fundamentally dictated by the chemical nature of their precursors. This guide provides a comparative analysis of the mechanical performance of silicones derived from various precursors, supported by experimental data and detailed testing methodologies.

The versatility of silicone elastomers stems from the ability to tailor their properties by modifying the organic groups attached to the inorganic siloxane backbone ( $\cdots\text{Si-O-Si-O}\cdots$ ). The most common organic groups are methyl, phenyl, and vinyl, each imparting distinct characteristics to the final polymer. The curing chemistry, such as addition or condensation cure, and the use of reinforcing fillers also play a significant role in determining the ultimate mechanical performance.

## Comparative Analysis of Mechanical Properties

The mechanical behavior of silicone elastomers is typically characterized by their tensile strength, elongation at break, tear strength, and hardness. The following table summarizes the typical range of these properties for silicones based on different precursor chemistries. It is important to note that these values can be significantly influenced by the addition of reinforcing fillers (e.g., fumed silica), the crosslinking density, and the curing process.

Precursor Type (ASTM D1418 Designation)	Common Name	Key Precursor Features	Tensile Strength (MPa)	Elongation at Break (%)	Tear Strength (kN/m)	Hardness (Shore A)
MQ	Methyl Silicone	Dimethyl siloxane units	3.0 - 8.0	100 - 500	10 - 25	20 - 80
VMQ	Methyl Vinyl Silicone	Dimethyl siloxane with vinyl groups	5.0 - 10.0	200 - 800	15 - 40	30 - 80
PMQ / PVMQ	Phenyl Methyl Silicone	Dimethyl siloxane with phenyl and sometimes vinyl groups	4.0 - 9.0	150 - 600	15 - 35	20 - 75
FVMQ	Fluorosilicone	Fluoroalkyl groups on the siloxane chain	6.0 - 10.0	150 - 400	20 - 40	40 - 75

## Key Insights from Precursor Chemistry:

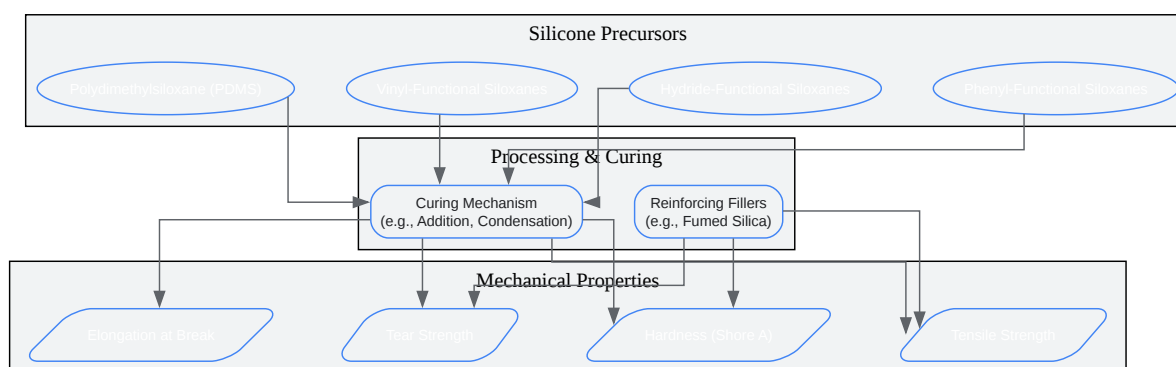
- Methyl (MQ): Silicones based on polydimethylsiloxane (PDMS) are the most common and provide a good balance of properties. However, their mechanical strength is often enhanced with fillers.
- Vinyl (VMQ): The incorporation of vinyl groups along the siloxane chain is a common strategy to improve vulcanization efficiency, particularly in addition-curing systems. This

generally leads to better compression set characteristics and is a feature of many widely used silicone elastomers.[1]

- Phenyl (PMQ/PVMQ): The presence of phenyl groups on the siloxane backbone enhances thermal stability and provides excellent performance at low temperatures.[1][2][3] Silicones with phenyl groups are also known to be more flexible than their methyl counterparts.[2]
- Fluoro (FVMQ): The incorporation of fluorine-containing groups results in fluorosilicone elastomers, which exhibit exceptional resistance to non-polar solvents, fuels, and oils.[1]

## Logical Workflow for Precursor Selection

The selection of a silicone precursor is a critical step in achieving the desired mechanical properties for a specific application. The following diagram illustrates the logical workflow from precursor choice to the final material characteristics.



[Click to download full resolution via product page](#)

Figure 1. Logical workflow from precursor selection to mechanical properties.

## Experimental Protocols

The following are detailed methodologies for the key experiments cited in the benchmarking of silicone mechanical properties.

## Tensile Strength and Elongation at Break (ASTM D412)

This test method is used to determine the tensile properties of vulcanized thermoset rubbers and thermoplastic elastomers.[\[4\]](#)[\[5\]](#)

- Specimen Preparation: Dumbbell-shaped specimens are cut from a flat sheet of the cured silicone material using a die.[\[5\]](#)[\[6\]](#) The thickness of the specimen is measured at three points within the gauge length, and the median value is used.
- Test Procedure:
  - The specimen is mounted into the grips of a universal testing machine (tensile tester).[\[6\]](#)
  - The machine pulls the specimen at a constant rate of speed, typically  $500 \pm 50$  mm/min, until it ruptures.[\[4\]](#)[\[5\]](#)
  - The force required to stretch the specimen and the corresponding elongation are recorded throughout the test.
- Data Analysis:
  - Tensile Strength: The maximum stress applied to the specimen before it ruptures, calculated by dividing the maximum force by the original cross-sectional area of the specimen.
  - Elongation at Break: The percentage increase in the original length of the specimen at the point of rupture.

## Tear Strength (ASTM D624)

This test measures the resistance of the silicone elastomer to tearing.[\[7\]](#)

- Specimen Preparation: Specimens are cut into a specific shape, often a trouser, angle, or crescent geometry, with a pre-cut notch.

- Test Procedure:
  - The specimen is placed in the grips of a universal testing machine.
  - The grips are separated at a constant speed, and the force required to propagate the tear is measured.
- Data Analysis: Tear strength is reported as the force per unit thickness required to tear the specimen.

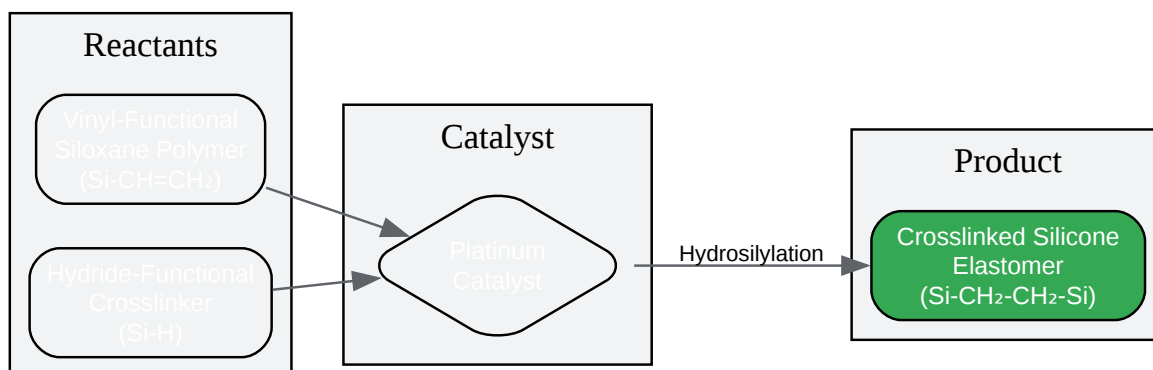
## Hardness (ASTM D2240)

This method measures the indentation hardness of the silicone material using a durometer.<sup>[7]</sup>

- Specimen Preparation: A flat, smooth specimen with a minimum thickness of 6 mm is typically used.
- Test Procedure:
  - A durometer, with a specific indenter shape (typically Shore A for silicones), is pressed firmly against the specimen.
  - The hardness value is read from the durometer's scale, which ranges from 0 to 100.
- Data Analysis: The Shore A hardness value provides a measure of the material's resistance to indentation and is indicative of its stiffness.

## Signaling Pathway of Addition Curing

The most common method for curing high-performance silicone elastomers is platinum-catalyzed hydrosilylation, also known as addition curing. This process involves the reaction of a vinyl-functional siloxane with a hydride-functional siloxane.



[Click to download full resolution via product page](#)

Figure 2. Simplified schematic of the platinum-catalyzed addition curing process.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. cormanufacturing.com [cormanufacturing.com]
- 2. Silicones [essentialchemicalindustry.org]
- 3. trp.co.uk [trp.co.uk]
- 4. zwickroell.com [zwickroell.com]
- 5. victortestingmachine.com [victortestingmachine.com]
- 6. How to perform ASTM D412 Tensile Test on Rubber & Elastomers [prestogroup.com]
- 7. rubbermill.com [rubbermill.com]
- To cite this document: BenchChem. [Benchmarking the mechanical properties of silicones from different precursors]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b041323#benchmarking-the-mechanical-properties-of-silicones-from-different-precursors\]](https://www.benchchem.com/product/b041323#benchmarking-the-mechanical-properties-of-silicones-from-different-precursors)

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)